

Application Note: Spectrophotometric Analysis of Nickel with Dimethylglyoxime (DMG) in Alkaline Solution

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Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B3433209

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Introduction

The determination of nickel concentration is crucial in various fields, including environmental monitoring, industrial quality control, and pharmaceutical analysis due to its biological and catalytic importance.[1][2] **Dimethylglyoxime** (DMG) has long been utilized as a highly selective and sensitive reagent for the detection of nickel ions.[3] In an alkaline medium and in the presence of an oxidizing agent, nickel(II) ions react with DMG to form a stable, water-soluble, red-brown complex.[1][2] The intensity of the color produced is directly proportional to the concentration of nickel, allowing for accurate quantification using spectrophotometry.[2] This application note provides a detailed protocol for the spectrophotometric determination of nickel using DMG in an alkaline solution, along with relevant quantitative data and a visual representation of the experimental workflow.

Principle

The method is based on the reaction of nickel(II) ions with **dimethylglyoxime** in an alkaline solution. An oxidizing agent, such as bromine water, iodine, or ammonium persulfate, is used to oxidize Ni(II) to a higher oxidation state (likely Ni(III) or Ni(IV)), which then forms a colored complex with DMG.[1][2] This complex exhibits maximum absorbance at approximately 445 nm.[1][2][4] By measuring the absorbance of the solution at this wavelength and comparing it to

a calibration curve prepared from standard nickel solutions, the concentration of nickel in an unknown sample can be determined, following Beer-Lambert's law.

Quantitative Data

The spectrophotometric analysis of nickel with DMG offers excellent sensitivity and a broad linear range. The following table summarizes the key quantitative parameters of this method as reported in the literature.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	445 nm	[1][2][4]
Molar Absorptivity (ϵ)	$5.42 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[4]
Linear Range	0.15 - 1.5 mg L ⁻¹	[5]
Limit of Detection (LOD)	13 $\mu\text{g L}^{-1}$ (0.013 mg L ⁻¹)	[5]
Limit of Detection (Molar)	$1.7 \times 10^{-7} \text{ mol L}^{-1}$	[4]
Optimal pH Range	9 - 12	[4][6]

Experimental Protocol

This protocol outlines the necessary reagents, instrumentation, and step-by-step procedure for the spectrophotometric determination of nickel.

Reagents and Materials

- **Standard Nickel(II) Solution (100 ppm):** Dissolve 0.4479 g of nickel(II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$) or 0.673 g of ammonium nickel(II) sulfate hexahydrate ($(\text{NH}_4)_2\text{SO}_4 \cdot \text{NiSO}_4 \cdot 6\text{H}_2\text{O}$) in deionized water and dilute to 1000 mL in a volumetric flask.[1] From this stock solution, prepare working standards of lower concentrations (e.g., 0.5, 1, 2, 4, 6 ppm) by serial dilution.
- **Dimethylglyoxime Solution (1% w/v):** Dissolve 1 g of **dimethylglyoxime** in 100 mL of 95% ethanol.[1]

- Ammonia Solution (concentrated): To adjust the pH to the alkaline range.
- Oxidizing Agent: Bromine water (saturated) or freshly prepared 2% (w/v) ammonium persulfate solution.
- Deionized Water
- Sample Solution: An unknown sample containing nickel ions.

Instrumentation

- UV-Vis Spectrophotometer: Capable of measuring absorbance at 445 nm.
- Cuvettes: 1 cm path length, quartz or glass.
- Volumetric flasks and pipettes: For accurate preparation of standards and samples.
- pH meter

Procedure

- Preparation of Calibration Standards:
 - Pipette known volumes of the working standard nickel solutions (e.g., 1, 2, 5, 10, and 15 mL of a 10 ppm standard) into a series of 50 mL volumetric flasks.
 - To each flask, add 5 mL of deionized water.
- Sample Preparation:
 - Pipette a known volume of the unknown sample solution into a 50 mL volumetric flask. The volume should be chosen such that the final nickel concentration falls within the linear range of the assay.
 - Prepare a reagent blank by adding only deionized water to a 50 mL volumetric flask.
- Color Development:

- To each volumetric flask (standards, sample, and blank), add 5 mL of the oxidizing agent (e.g., bromine water). Swirl gently to mix.
- Add concentrated ammonia solution dropwise until the solution becomes alkaline (pH 9-10). The excess bromine color should disappear. Add about 2 mL of ammonia in excess.
[1]
- Add 1 mL of the 1% **dimethylglyoxime** solution to each flask.[1]
- Dilute to the 50 mL mark with deionized water, cap, and mix thoroughly by inversion.
- Absorbance Measurement:
 - Allow the solutions to stand for 5-10 minutes for full color development.[1] The color is stable for a limited time, so measurements should be taken consistently after a fixed time interval.[1]
 - Set the spectrophotometer to a wavelength of 445 nm.
 - Use the reagent blank to zero the spectrophotometer.
 - Measure the absorbance of each standard and the unknown sample.
- Data Analysis:
 - Plot a calibration curve of absorbance versus the concentration of the nickel standards.
 - Determine the concentration of nickel in the unknown sample by interpolating its absorbance on the calibration curve.
 - Apply the appropriate dilution factor to calculate the nickel concentration in the original sample.

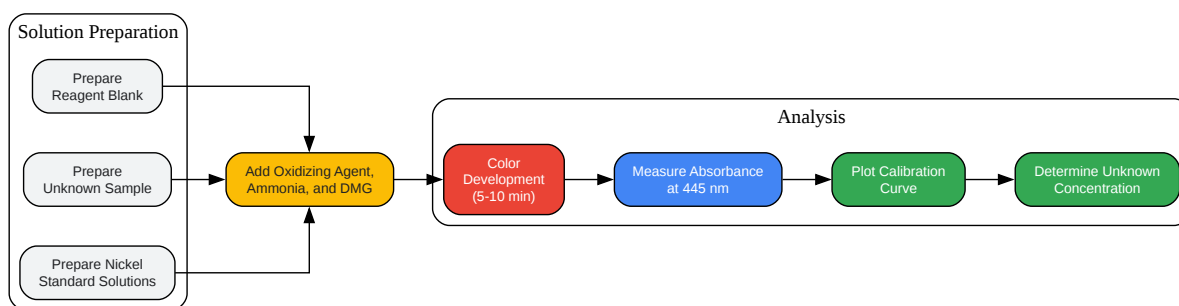
Interferences

Several metal ions can interfere with the determination of nickel with DMG, primarily by forming colored complexes. The most significant interferences are from copper(II), cobalt(II), and iron(II).[4][5] The presence of citrate or tartrate ions can prevent the precipitation of iron

hydroxides in the alkaline medium.[7] If high concentrations of interfering ions are expected, separation techniques such as liquid-liquid extraction or solid-phase extraction may be necessary prior to spectrophotometric analysis.[4]

Visualizations

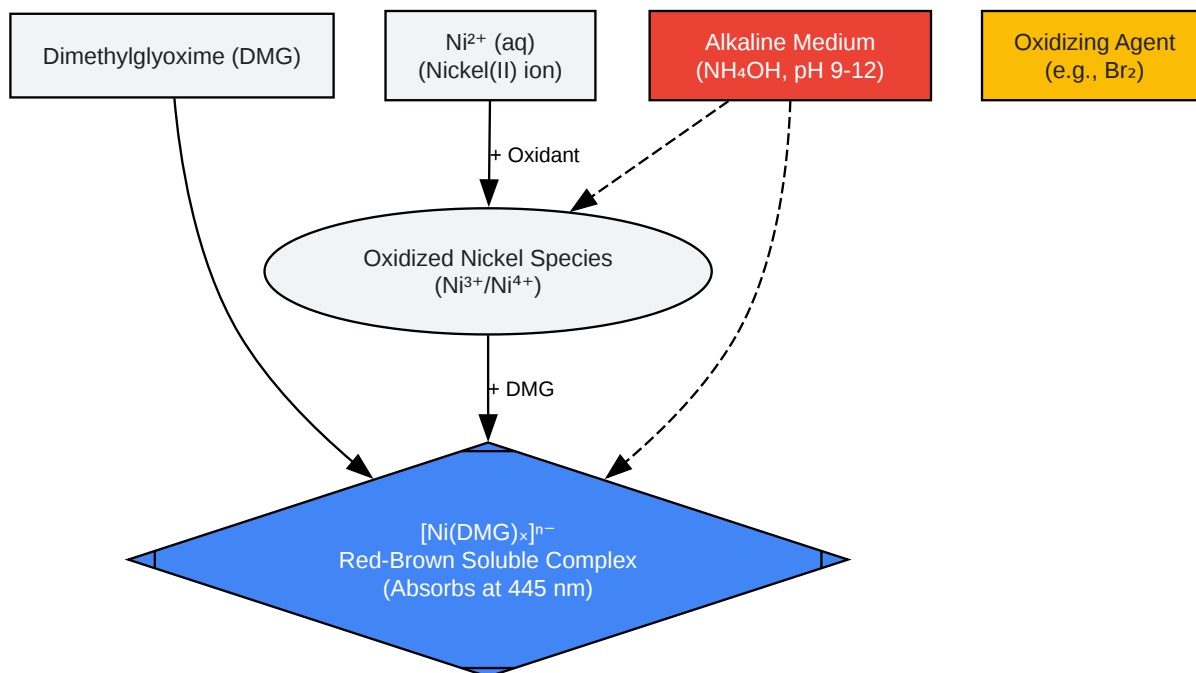
Experimental Workflow



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Caption: Experimental workflow for the spectrophotometric analysis of nickel.

Chemical Reaction Pathway



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Caption: Reaction pathway for the formation of the colored nickel-DMG complex.

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